

Proper Disposal of Benzyl Chloroacetate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Benzyl chloroacetate

Cat. No.: B094811

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Ensuring the safe and compliant disposal of **benzyl chloroacetate** is critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly. Adherence to these protocols is essential to minimize risks and comply with regulatory standards.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that all necessary personal protective equipment (PPE) is worn. **Benzyl chloroacetate** is a hazardous substance that can cause skin, eye, and respiratory irritation.^{[1][2][3][4]}

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.^[2]
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.^[2]
- **Body Protection:** Wear a lab coat or impervious clothing to prevent skin contact.^[2]
- **Respiratory Protection:** If working in an area with insufficient ventilation or potential for vapor inhalation, use a full-face respirator with appropriate cartridges (type ABEK as per EN

14387).[5]

Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[2] Avoid direct contact with skin and eyes, and do not inhale vapors or mists.[2][5]

Quantitative Data Summary

The following table summarizes the key physical, chemical, and safety data for **benzyl chloroacetate**.

Property	Value	Citations
CAS Number	140-18-1	[1]
Molecular Formula	C ₉ H ₉ ClO ₂	[1]
Molecular Weight	184.62 g/mol	[1]
Appearance	Colorless to light yellow, slightly viscous liquid	[1][6]
Boiling Point	90 °C @ 1 mmHg	[1]
Density	1.215 g/mL at 25 °C	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Solubility	Insoluble in water; Soluble in alcohol, oils, and organic solvents	[1][6]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
WGK (Water Hazard Class)	3 (Highly hazardous for water)	[1]

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **benzyl chloroacetate** is through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with general laboratory waste.[2][7]

Experimental Protocol: Small Spill Neutralization and Cleanup

This protocol is intended for minor spills. For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

- Ensure Safety: Make sure you are wearing the appropriate PPE as described above.
- Contain the Spill: Prevent the spill from spreading. Do not let the product enter drains.[2][8]
- Absorb the Liquid: Cover the spill with an inert absorbent material such as vermiculite, dry sand, or a commercial chemical absorbent like Chemizorb®.[2][8]
- Collect the Waste: Carefully scoop the absorbed material into a suitable, sealable, and properly labeled hazardous waste container.[2]
- Clean the Area: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone), and place the cloth in the same hazardous waste container.
- Dispose of Contaminated Materials: All contaminated materials, including gloves and absorbent pads, must be placed in the hazardous waste container.[2]
- Container Labeling and Storage: Seal the container tightly. Label it clearly as "Hazardous Waste: **Benzyl Chloroacetate**" and include the date and any other information required by your institution. Store the container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials like strong oxidizing agents.[5]

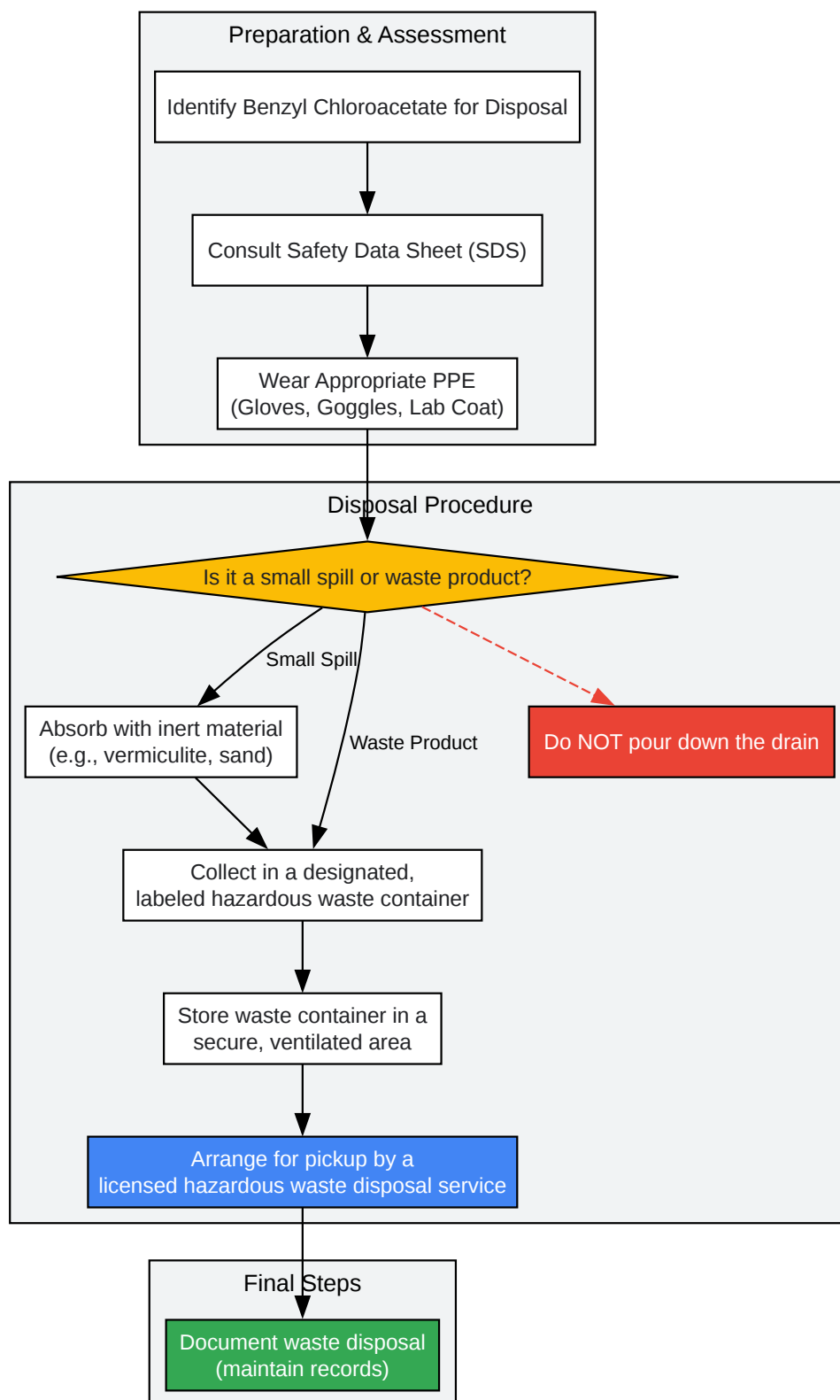
Disposal of Unused Product and Contaminated Containers

- Unused Product: Unused or waste **benzyl chloroacetate** should be collected in its original container or a compatible, labeled hazardous waste container. Do not mix it with other waste streams unless specifically instructed to do so by your EHS department.

- Contaminated Packaging: Empty containers that held **benzyl chloroacetate** should be treated as hazardous waste and disposed of as the unused product.^[2] Do not rinse the containers into the drain.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **benzyl chloroacetate**.



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Caption: Disposal workflow for **Benzyl Chloroacetate**.

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